

# An In-depth Technical Guide to the Chemical Structure and Properties of Lochnerine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lochnerine*

Cat. No.: *B1675002*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Lochnerine**, a naturally occurring monoterpenoid indole alkaloid, has garnered interest within the scientific community for its potential pharmacological activities. Found in various plant species, most notably *Catharanthus roseus*, this complex molecule presents a unique structural framework that warrants detailed investigation. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Lochnerine**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

## Chemical Structure and Identification

**Lochnerine** is characterized by a pentacyclic ring system, incorporating an indole nucleus. Its systematic IUPAC name is [(1S,12S,13R,14R,15E)-15-ethylidene-7-methoxy-3,17-diazapentacyclo[12.3.1.02,10.04,9.012,17]octadeca-2(10),4(9),5,7-tetraen-13-yl]methanol[1].

Table 1: Chemical Identification of **Lochnerine**

Identifier	Value
CAS Number	522-47-4[1]
Molecular Formula	C <sub>20</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	324.42 g/mol [1]
InChI Key	YTIVOMMYBBBYFH-BOPWJTLDSA-N[1]

## Physicochemical Properties

The physicochemical properties of **Lochnerine** are essential for its handling, formulation, and understanding its behavior in biological systems.

Table 2: Physicochemical Properties of **Lochnerine**

Property	Value
Melting Point	200-201 °C
Boiling Point (Predicted)	503.8 ± 50.0 °C at 760 mmHg
pKa (Predicted)	Data not available
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone
Appearance	Powder

## Spectroscopic Data

Detailed spectroscopic analysis is crucial for the unambiguous identification and structural elucidation of **Lochnerine**. While a complete set of experimental spectra is not readily available in all public databases, the following represents typical data used for its characterization.

Table 3: Spectroscopic Data of **Lochnerine**

Technique	Data Highlights
$^1\text{H}$ NMR	Characteristic signals for aromatic protons of the indole ring, an ethylidene group, a methoxy group, and various aliphatic protons of the pentacyclic system are expected.
$^{13}\text{C}$ NMR	Resonances corresponding to the 20 carbon atoms, including those of the indole ring, the ethylidene group, the methoxy group, and the complex aliphatic framework would be observed.
Mass Spectrometry	The protonated molecule $[\text{M}+\text{H}]^+$ would be expected at $m/z$ 325.19106. Fragmentation patterns would reveal structural information about the different ring systems.
UV-Vis Spectroscopy	The indole chromophore typically exhibits absorption maxima around 220-230 nm and 270-290 nm.
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching (indole), C-H stretching (aromatic and aliphatic), C=C stretching (aromatic and ethylidene), and C-O stretching (methoxy and alcohol) would be present.

## Biological Activity and Signaling Pathways

The biological activities of **Lochnerine** are an area of ongoing research. As a member of the indole alkaloid family, which includes potent anticancer agents like vinblastine and vincristine (also from *Catharanthus roseus*), **Lochnerine** is a compound of interest for its potential cytotoxic and other pharmacological effects. However, specific, in-depth studies detailing its mechanism of action and effects on signaling pathways are limited in publicly available literature.

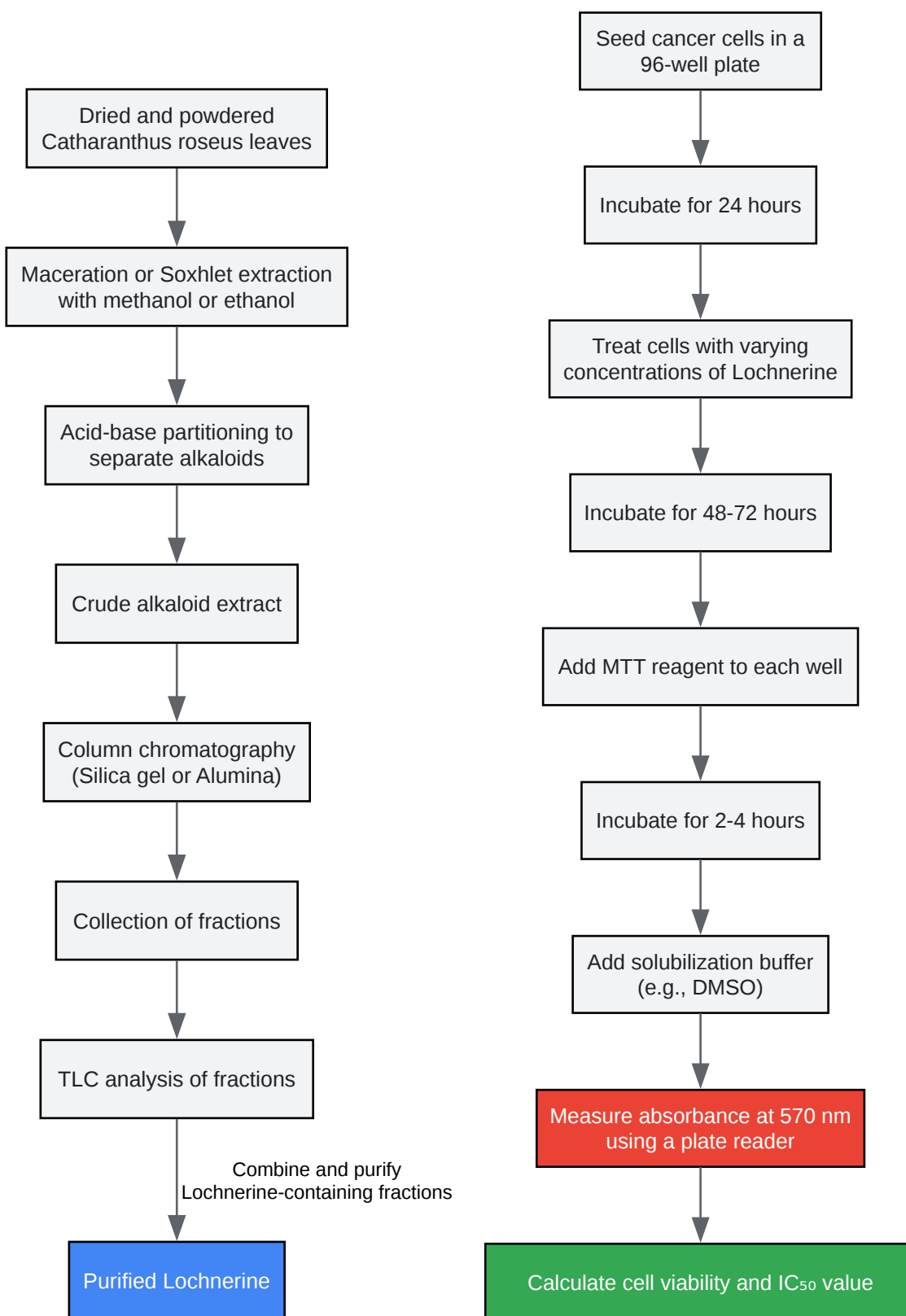
Further research is required to elucidate the specific molecular targets and signaling cascades that may be modulated by **Lochnerine**.

## Experimental Protocols

Detailed experimental protocols are fundamental for the replication and advancement of scientific research. The following sections outline general methodologies for the isolation, characterization, and biological evaluation of **Lochnerine**.

### Isolation of Lochnerine from *Catharanthus roseus*

A general workflow for the isolation of indole alkaloids from *Catharanthus roseus* is presented below. The specific conditions would need to be optimized for the selective extraction of **Lochnerine**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Lochnerine | C<sub>20</sub>H<sub>24</sub>N<sub>2</sub>O<sub>2</sub> | CID 6436184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Lochnerine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675002#chemical-structure-and-properties-of-lochnerine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)